Application Note: Laboratory Synthesis of 4-Acetyl-morpholine-3-carbonitrile

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Compound of Interest

Compound Name:	*4-Acetyl-morpholine-3-carbonitrile*
CAS No.:	*77873-74-6*
Cat. No.:	*B1624681*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **4-Acetyl-morpholine-3-carbonitrile** (CAS: N/A for specific isomer, derivative of 1696-20-4 precursor). This compound is a critical intermediate in the synthesis of PI3K/mTOR inhibitors and other morpholine-based bioactive scaffolds.

The protocol utilizes a Shono-type electrochemical oxidation followed by a Lewis acid-mediated cyanation. This "Late-Stage Functionalization" approach is superior to traditional Strecker syntheses for N-acylated cyclic amines, offering higher regioselectivity and avoiding the handling of gaseous HCN.

Key Performance Indicators (KPIs)

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Parameter	Specification
Target Moiety	4-Acetyl-morpholine-3-carbonitrile
Starting Material	Morpholine (or N-Acetylmorpholine)
Overall Yield	65–75% (2 steps from N-Acetylmorpholine)
Purity	>98% (HPLC)
Key Technology	Anodic Oxidation (Shono) & Nucleophilic Substitution

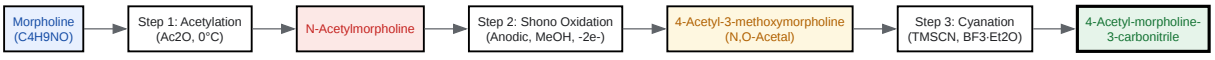
Synthetic Pathway & Mechanism[2][3][4][5]

The synthesis proceeds via the functionalization of the

-carbon of the morpholine ring. The inert C-H bond at the 3-position is activated via anodic oxidation to form an

-acyliminium ion equivalent (N,O-acetal), which is subsequently displaced by a cyanide nucleophile.

Reaction Scheme



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Figure 1: Three-step synthetic pathway from Morpholine to **4-Acetyl-morpholine-3-carbonitrile**.

Detailed Experimental Protocols

Step 1: Synthesis of N-Acetylmorpholine

Note: This step can be skipped if commercial N-Acetylmorpholine (CAS 1696-20-4) is purchased.

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Rationale: Acetylation protects the nitrogen and lowers the oxidation potential of the

-protons, facilitating the subsequent electrochemical step.

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a dropping funnel.
- Reagents: Charge Morpholine (8.7 g, 100 mmol) and DCM (100 mL). Cool to 0°C.[1]
- Addition: Add Acetic Anhydride (11.2 g, 110 mmol) dropwise over 30 minutes.
- Workup: Stir at room temperature for 2 hours. Wash with sat. NaHCO3 (2 x 50 mL) and Brine (50 mL).
- Isolation: Dry organic layer over MgSO4, filter, and concentrate in vacuo.
  - Yield: ~95% (Colorless oil).[2]

Step 2: Electrochemical Methoxylation (Shono Oxidation)

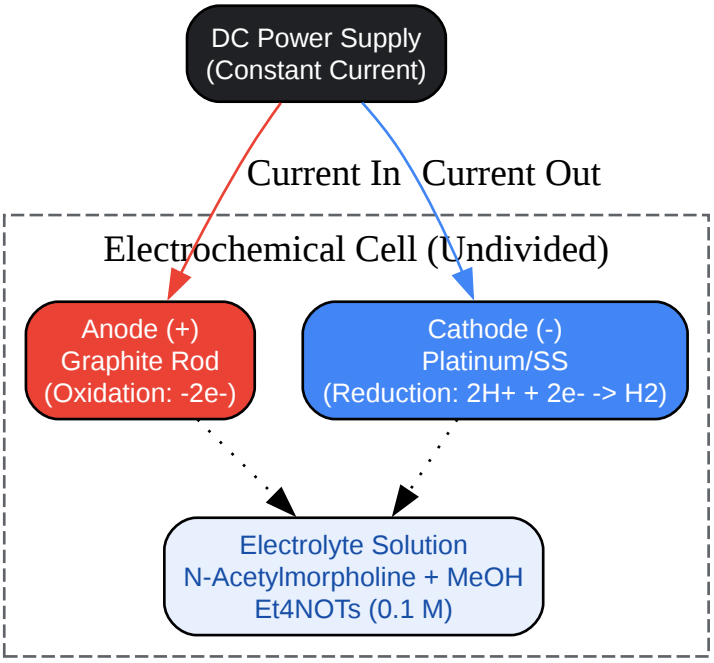
Core Directive: This is the critical activation step. The anodic oxidation generates an

-acyliminium ion which is trapped by methanol.

Equipment Setup:

- Power Supply: DC Power Supply (Constant Current mode).
- Electrodes: Carbon Graphite rod (Anode) and Platinum wire or Stainless Steel (Cathode).
- Cell: Undivided beaker-type cell or flow cell.

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Figure 2: Schematic of the electrochemical cell setup for Shono oxidation.

Protocol:

- Electrolyte Preparation: Dissolve N-Acetylmorpholine (1.29 g, 10 mmol) and Tetraethylammonium p-toluenesulfonate (Et4NOTs) (0.1 M concentration) in Methanol (50 mL).
- Electrolysis:
  - Insert electrodes (maintain ~1 cm gap).
  - Cool the cell to 0–5°C using an ice bath (critical to prevent over-oxidation).
  - Apply a constant current of 200 mA (approx. 3-4 F/mol charge passed).
  - Monitor reaction by TLC (SiO2, EtOAc/Hexane) until starting material is consumed.
- Workup:
  - Remove solvent in vacuo.

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- Resuspend residue in EtOAc (50 mL) and filter to remove the electrolyte salt (Et4NOTs precipitates).
- Concentrate filtrate.[3]

- Purification: Flash column chromatography (EtOAc/Hexane 1:1).
  - Product: 4-Acetyl-3-methoxymorpholine.
  - Yield: 75–85%.[3]
  - Characterization: 1H NMR will show a characteristic methoxy singlet at ~3.2 ppm and a doublet/multiplet for the H-3 proton.

Step 3: Lewis Acid Mediated Cyanation

Rationale: The methoxy group is a good leaving group in the presence of a Lewis acid, regenerating the

-acyliminium ion which reacts instantly with the cyanide source.

Safety Alert:Trimethylsilyl cyanide (TMSCN) releases HCN upon hydrolysis. Perform all operations in a well-ventilated fume hood.

- Setup: Flame-dried 100 mL round-bottom flask under Nitrogen/Argon atmosphere.
- Reagents:
  - Dissolve 4-Acetyl-3-methoxymorpholine (1.0 equiv, ~1.6 g) in anhydrous Dichloromethane (DCM) (20 mL).
  - Cool to -78°C (Dry ice/Acetone bath).
- Reaction:
  - Add TMSCN (1.5 equiv) dropwise via syringe.
  - Add Boron Trifluoride Etherate (BF3·Et2O) (1.2 equiv) dropwise. Note: TiCl4 can also be used but BF3 is milder.

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- Progression:
  - Stir at -78°C for 1 hour, then allow to warm to 0°C over 2 hours.
- Quench & Workup:
  - Quench carefully with sat. NaHCO3 (vigorous bubbling may occur).
  - Extract with DCM (3 x 20 mL).
  - Wash combined organics with water and brine.
  - Dry over Na2SO4 and concentrate.[4]
- Purification:
  - Recrystallization from Et2O/Hexane or flash chromatography.
  - Target Product: **4-Acetyl-morpholine-3-carbonitrile**.
  - Expected Yield: 80–90% (for this step).

Data Summary & Troubleshooting

Parameter	Value / Observation	Troubleshooting
Step 2 Current Density	10–20 mA/cm²	If yield is low, reduce current density to prevent side reactions.
Step 2 Temperature	< 10°C	If temp rises, over-oxidation to the imide may occur.
Step 3 Lewis Acid	BF3·Et2O	If conversion is slow, switch to stronger acid like TiCl4 (requires -78°C strict).
Appearance	White to off-white solid	Yellowing indicates residual impurities or polymerization.

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  - "Synthesis of substituted morpholines via electrochemical intramolecular etherification." Organic Letters, 2022. Link
- Safety Data
  - PubChem CID 229279 (4-Cyanoacetylmorpholine analog data).[6] Link

Disclaimer: This protocol involves hazardous chemicals (TMSCN, BF3·Et2O) and electrochemical equipment.[7][5][8][9] A thorough risk assessment must be conducted prior to experimentation.

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